

Essential Safety and Operational Guidance for Handling **alpha-Bisabolol**

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Compound of Interest

Compound Name: *alpha-Bisabolol*

Cat. No.: *B1213862*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling of **alpha-Bisabolol**, including personal protective equipment (PPE) recommendations, operational plans, and disposal procedures.

Physicochemical and Hazard Data

A clear understanding of the properties and hazards of **alpha-Bisabolol** is the first step in safe handling. The following table summarizes key quantitative data.

Property	Value	Reference
CAS Number	23089-26-1	[1][2][3]
Molecular Formula	C15H26O	[3]
Boiling Point	82 °C (179.6 °F) Note: This is for a solution containing propan-2-ol.	[4]
Flash Point	12 °C (53.6 °F) Note: This is for a solution containing propan-2-ol.	[4]
Density	0.785 g/cm ³ at 20 °C (68 °F) Note: This is for a solution containing propan-2-ol.	[4]
Primary Hazards	Causes skin irritation.[2] Causes serious eye irritation. [2][4] May cause respiratory irritation.[2] Toxic to aquatic life with long lasting effects.[1][3] [5]	
Occupational Exposure Limits	No data available for OSHA PEL, NIOSH REL, or ACGIH TLV.[2]	

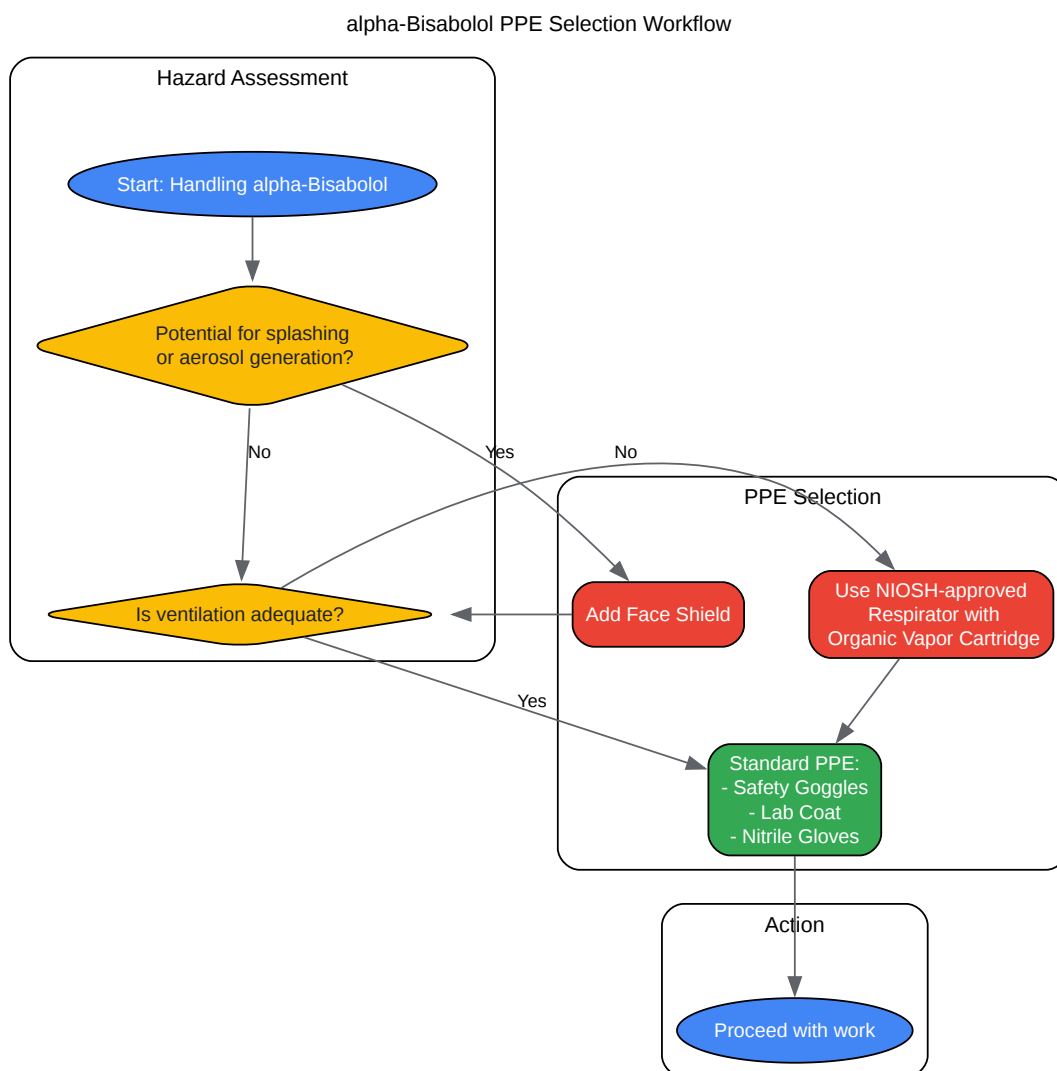
Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. The following provides a step-by-step guide for the selection and use of PPE when handling **alpha-Bisabolol**.

- Hand Protection: Impervious gloves, such as nitrile or rubber, should be worn.[6] Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact.[3]

- **Eye and Face Protection:** Tightly fitting safety goggles or a face shield are necessary to protect against splashes and aerosols.[\[2\]](#)[\[7\]](#)
- **Skin and Body Protection:** A laboratory coat or disposable coveralls should be worn to prevent skin contamination.[\[8\]](#) In cases of potential significant splashing, impervious clothing should be considered.[\[3\]](#)[\[7\]](#)
- **Respiratory Protection:** Work in a well-ventilated area.[\[1\]](#)[\[2\]](#) If ventilation is inadequate, or if aerosols or vapors are generated, a NIOSH-approved respirator with an organic vapor cartridge should be used.[\[9\]](#)

The following workflow diagram illustrates the decision-making process for selecting the appropriate level of PPE.



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Caption: Workflow for selecting appropriate PPE when handling **alpha-Bisabolol**.

Operational Plan for Safe Handling

Adherence to a strict operational plan minimizes the risk of exposure and contamination.

Preparation:

- Ensure the work area is in a well-ventilated space, preferably within a chemical fume hood.
[\[1\]](#)[\[2\]](#)
- Have an eyewash station and safety shower readily accessible.[\[9\]](#)
- Assemble all necessary materials and equipment before beginning work to minimize movement and potential for spills.
- Don the appropriate PPE as determined by the PPE selection workflow.

Handling and Use:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[7\]](#)
- Take precautionary measures against static discharge if a flammable solvent is present.[\[4\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[2\]](#)

Accidental Release Measures:

- Small Spills: Absorb the spill with an inert material such as sand, diatomite, or universal binders.[\[4\]](#) Place the absorbed material into a suitable, labeled container for disposal.[\[2\]](#)
Ventilate the affected area.[\[1\]](#)
- Large Spills: Evacuate the area. Wear appropriate respiratory protection and chemical-resistant clothing.[\[1\]](#) Contain the spill and prevent it from entering drains or waterways.[\[1\]](#)[\[5\]](#)
Collect the material for disposal in approved containers.[\[1\]](#)

Disposal Plan

Proper disposal of **alpha-Bisabolol** and its containers is crucial to prevent environmental contamination.

- Waste Chemical: **alpha-Bisabolol** should be disposed of as hazardous waste.[1] Offer surplus and non-recyclable solutions to a licensed disposal company.[3] Do not allow the material to be released into the environment without proper governmental permits.[6]
- Contaminated Materials: Any materials used to clean up spills (e.g., absorbents, gloves, lab coats) should be placed in a sealed, labeled container and disposed of as hazardous waste.[1]
- Empty Containers: Handle contaminated packages in the same way as the substance itself.[1] Completely emptied packages can be recycled where regulations permit.[1] Otherwise, they should be disposed of as hazardous waste.

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